

# 6-(Dimethylamino)pyridine-3-boronic acid

## molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** January 2026

### Compound of Interest

Compound Name: 6-(Dimethylamino)pyridine-3-boronic acid

Cat. No.: B1362075

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## Technical Data Sheet: 6-(Dimethylamino)pyridine-3-boronic acid

This document provides core technical specifications for **6-(Dimethylamino)pyridine-3-boronic acid**, a compound of interest for researchers and professionals in drug development and chemical synthesis.

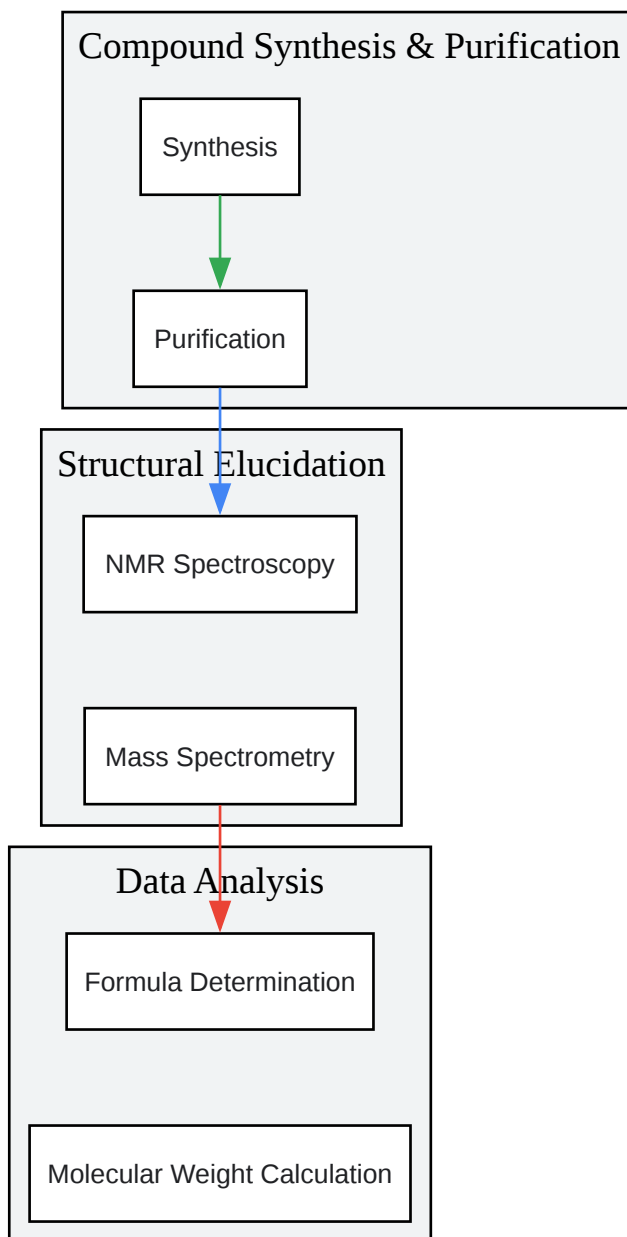
## Physicochemical Properties

The fundamental molecular properties of **6-(Dimethylamino)pyridine-3-boronic acid** are summarized below.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>11</sub> BN <sub>2</sub> O <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	165.99 g/mol <a href="#">[1]</a> <a href="#">[4]</a>
IUPAC Name	[6-(dimethylamino)-3-pyridinyl]boronic acid <a href="#">[1]</a> <a href="#">[4]</a>
CAS Number	579525-46-5 <a href="#">[1]</a> <a href="#">[3]</a>

## Compound Identification Workflow

The following diagram illustrates a typical workflow for the identification and characterization of a chemical compound like **6-(Dimethylamino)pyridine-3-boronic acid**.



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Caption: Workflow for Compound Identification.

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## References

- 1. 6-(Dimethylamino)pyridine-3-boronic acid | C<sub>7</sub>H<sub>11</sub>BN<sub>2</sub>O<sub>2</sub> | CID 2763271 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- 3. (6-(Dimethylamino)pyridin-3-yl)boronic acid - AbacipharmTech-Global Chemical supplier [abacipharma.com]
- 4. 6-(Dimethylamino)pyridine-3-boronic acid, TRC 500 mg | Buy Online | Toronto Research Chemicals | Fisher Scientific [fishersci.de]
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